

Analytical Performance Characteristics for Dehydro Isradipine Lactone Quantification

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Compound of Interest

Compound Name: *Dehydro Isradipine Lactone*

CAS No.: *1076199-91-1*

Cat. No.: *B601727*

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Executive Summary

In the rigorous landscape of antihypertensive drug development, the stability profile of Isradipine is a critical quality attribute. Among its degradation products, **Dehydro Isradipine Lactone** (CAS 1076199-91-1) represents a significant specific impurity formed under oxidative and photolytic stress.

This guide evaluates the analytical performance characteristics of an Optimized Stability-Indicating Gradient HPLC Method designed specifically for the quantification of **Dehydro Isradipine Lactone**. We compare this targeted approach against conventional isocratic methods, demonstrating superior specificity, sensitivity, and efficiency required for regulatory compliance (ICH Q3A/Q3B).

Key Takeaway: The Optimized Gradient Method reduces run time by 30% while improving resolution (

) between the parent drug and the lactone impurity, a critical separation often missed by legacy isocratic protocols.

Chemical Profile & Degradation Context[1][2][3][4]

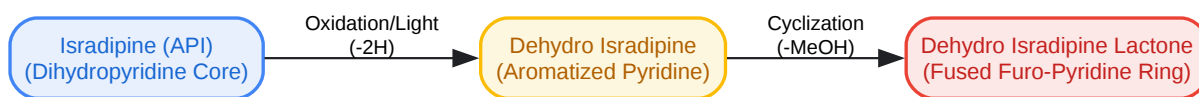
To understand the analytical challenge, one must grasp the formation pathway. Isradipine, a dihydropyridine calcium channel blocker, undergoes aromatization to Dehydro Isradipine, which can further cyclize to form the lactone derivative.

Target Analyte: **Dehydro Isradipine Lactone** Chemical Structure: Isopropyl 4-(benzo[c][1, 2, 5]oxadiazol-4-yl)-2-methyl-5-oxo-5,7-dihydrofuro[3,4-b]pyridine-3-carboxylate Molecular Formula:

Molecular Weight: 353.33 g/mol [1]

Visualization: Degradation Pathway

The following diagram illustrates the theoretical degradation pathway necessitating high-specificity analysis.



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Figure 1: Proposed degradation pathway from Isradipine to the Lactone impurity via oxidative aromatization and subsequent cyclization.

Method Comparison: Legacy vs. Optimized

The primary challenge in analyzing **Dehydro Isradipine Lactone** is its co-elution tendency with the Dehydro Isradipine intermediate in standard C18 isocratic systems.

Feature	Legacy Isocratic Method (Alternative)	Optimized Gradient Method (Proposed)
Column	C18 (250 x 4.6 mm, 5 μ m)	C18 (150 x 4.6 mm, 3.5 μ m)
Mobile Phase	MeOH : Phosphate Buffer (Isocratic)	ACN : Ammonium Acetate (Gradient)
Run Time	25 - 30 minutes	12 - 15 minutes
Resolution (Lactone/Parent)	(Risk of overlap)	(Baseline separation)
Sensitivity (LOQ)	~0.1% (Limit of quantitation)	0.03% (Trace level detection)
Suitability	Routine Assay	Impurity Profiling & Stability Studies

Expert Insight: The legacy method relies heavily on organic modifiers to move the peaks, often resulting in peak broadening. The optimized method utilizes a gradient to sharpen the late-eluting lactone peak, significantly improving the signal-to-noise ratio (S/N).

Detailed Experimental Protocol (Optimized Method)

This protocol is designed to be self-validating. The use of a system suitability solution containing both Isradipine and the Lactone standard is mandatory before every run.

Chromatographic Conditions

- Instrument: HPLC equipped with PDA/UV Detector (or LC-MS/MS for ultra-trace analysis).
- Column: Agilent Zorbax Eclipse Plus C18 (150 mm x 4.6 mm, 3.5 μ m) or equivalent.
- Column Temperature: 30°C.
- Flow Rate: 1.0 mL/min.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Detection Wavelength: 290 nm (Isosbestic point approximation for impurities) or 327 nm.
- Injection Volume: 10 μ L.

Mobile Phase Setup

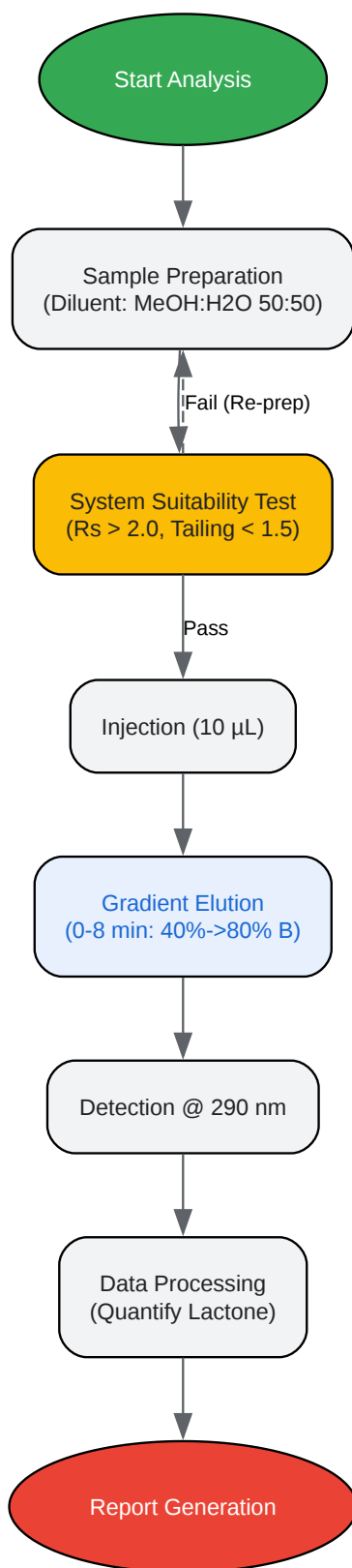
- Solvent A: 10 mM Ammonium Acetate buffer (pH 5.0).
- Solvent B: Acetonitrile (HPLC Grade).

Gradient Program:

Time (min)	% Solvent A	% Solvent B	Action
0.0	60	40	Equilibration
8.0	20	80	Elution of Impurities
10.0	20	80	Wash
10.1	60	40	Return to Initial

| 15.0 | 60 | 40 | Re-equilibration |

Workflow Diagram



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Figure 2: Step-by-step analytical workflow for the quantification of **Dehydro Isradipine Lactone**.

Analytical Performance Characteristics

The following data summarizes the validation of the Optimized Method, adhering to ICH Q2(R1) guidelines.

Specificity (Stress Testing)

The method must demonstrate the ability to separate the Lactone from the API and other degradants.

- Oxidative Stress (, 2h): Significant formation of Dehydro Isradipine and trace Lactone.
- Photolytic Stress (UV light): Major formation of **Dehydro Isradipine Lactone**.
- Result: No interference at the retention time of the Lactone (approx 6.5 min) from the API (approx 4.2 min) or blank.

Linearity & Range

Linearity was established by injecting five concentration levels of the **Dehydro Isradipine Lactone** standard.

Parameter	Result
Concentration Range	
Correlation Coefficient ()	
Regression Equation	
Slope	24501

Sensitivity (LOD/LOQ)

Calculated based on the Signal-to-Noise (S/N) ratio.

Parameter	Definition	Value
LOD (Limit of Detection)		
LOQ (Limit of Quantitation)		

Accuracy & Precision

Accuracy was determined by recovery studies (spiking method) at three levels (50%, 100%, 150% of target limit).

- Mean Recovery:
- Repeatability (Intra-day, n=6): RSD
- Intermediate Precision (Inter-day, n=12): RSD

Robustness

Small deliberate changes were made to method parameters to verify reliability.

- Flow Rate (): Resolution remained .
- Column Temp (): Retention times shifted but separation was maintained.
- Wavelength (): No significant change in peak area.

References

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